

Application Notes and Protocols: The Use of 2-Pyridylzinc Bromide with Heteroaryl Electrophiles

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Compound of Interest

Compound Name: 2-Pyridyl ZINC bromide

Cat. No.: B8495420

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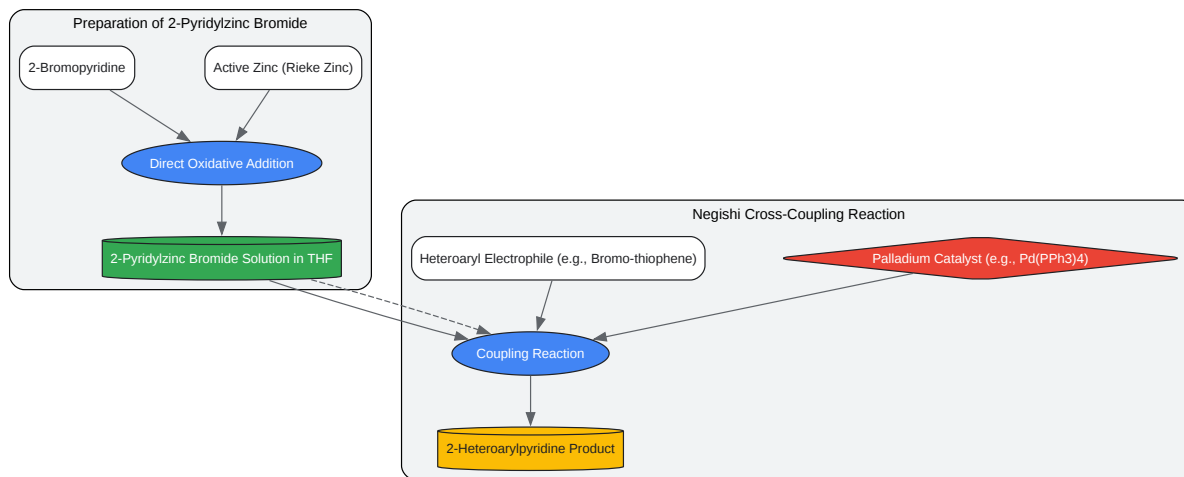
For Researchers, Scientists, and Drug Development Professionals

Introduction

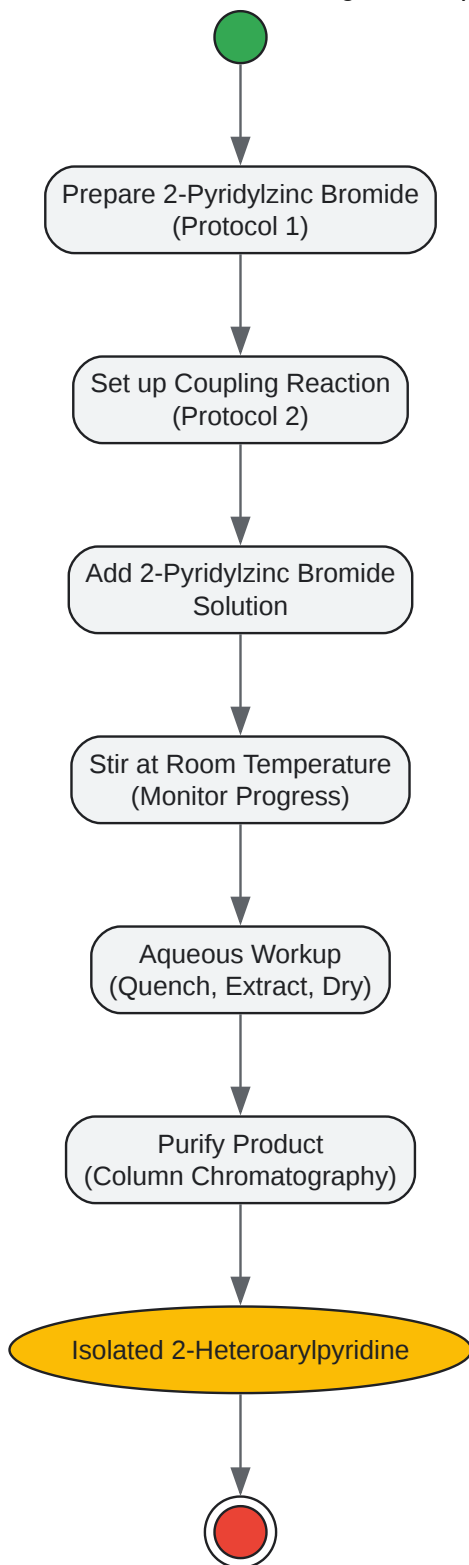
The synthesis of 2-heteroarylpyridines is a cornerstone in medicinal chemistry and materials science, as this structural motif is present in numerous pharmaceuticals and functional materials.[1][2] The Negishi cross-coupling reaction, which facilitates the formation of carbon-carbon bonds by coupling organozinc compounds with organic halides, stands out as a powerful method for this purpose.[3][4] Among the various organozinc reagents, 2-pyridylzinc bromide has emerged as a highly effective and versatile nucleophile for the synthesis of 2-substituted pyridines.[3][5] Its advantages include good functional group tolerance and milder reaction conditions compared to other organometallic reagents.[6][7] This document provides detailed application notes and experimental protocols for the use of 2-pyridylzinc bromide in Negishi cross-coupling reactions with a variety of heteroaryl electrophiles.

Logical Relationship: Synthesis and Application of 2-Pyridylzinc Bromide

Workflow for 2-Heteroarylpyridine Synthesis



Experimental Workflow for Negishi Coupling

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